

8-Bromoimidazo[1,2-a]pyridine molecular weight and formula

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Compound of Interest

Compound Name: 8-Bromoimidazo[1,2-a]pyridine

Cat. No.: B1285415

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An In-depth Technical Guide to 8-Bromoimidazo[1,2-a]pyridine

For researchers, scientists, and professionals in drug development, **8-Bromoimidazo[1,2-a]pyridine** is a versatile heterocyclic compound with significant potential. This guide provides a comprehensive overview of its core properties, synthesis, and applications, with a focus on its role in medicinal chemistry and material science. The unique structural features of this compound make it a valuable candidate in the discovery and development of new therapeutic agents and advanced materials.^[1]

Core Molecular Data

The fundamental properties of **8-Bromoimidazo[1,2-a]pyridine** are summarized below. This data is essential for its use in quantitative research and experimental design.

Property	Value
Molecular Formula	C ₇ H ₅ BrN ₂
Molecular Weight	197.04 g/mol [1]
CAS Number	850349-02-9[2]
Appearance	Light Brown to Gray Solid[1][3]
Purity	≥ 95% (HPLC)[1]
Melting Point	70-75°C[3]
Storage	Store at 0-8°C[1] or Room temperature[3]

Applications in Research and Development

8-Bromoimidazo[1,2-a]pyridine serves as a crucial intermediate in several fields due to its unique electronic properties and reactive bromine substituent, which allows for diverse synthetic modifications.[1]

- **Pharmaceutical Development:** This compound is a key building block in the synthesis of novel pharmaceuticals, particularly in the development of anti-cancer agents.[1] It is also used in the creation of kinase inhibitors and benzodiazepine receptor modulators for potential anxiolytic and sedative agents.[3] The broader imidazo[1,2-a]pyridine scaffold is recognized for a wide range of biological activities, including antimicrobial, antiviral, and antidiabetic properties.[4][5]
- **Biochemical Research:** It is utilized in studies investigating enzyme inhibitors and receptor interactions, which helps in understanding cellular processes and disease mechanisms.[1] Its derivatives are explored for their ability to enhance binding affinity to GABA receptors.[3]
- **Material Science:** The electronic properties of **8-Bromoimidazo[1,2-a]pyridine** make it a candidate for the development of advanced materials, such as organic semiconductors.[1]
- **Diagnostic Tools:** Researchers are investigating its use in the development of diagnostic imaging agents to improve disease detection and monitoring.[1]

Experimental Protocols: Synthesis

The synthesis of imidazo[1,2-a]pyridines can be achieved through various methods. A common approach involves the reaction of 2-aminopyridines with α -halocarbonyl compounds. Copper-catalyzed reactions are frequently employed to construct this heterocyclic system.

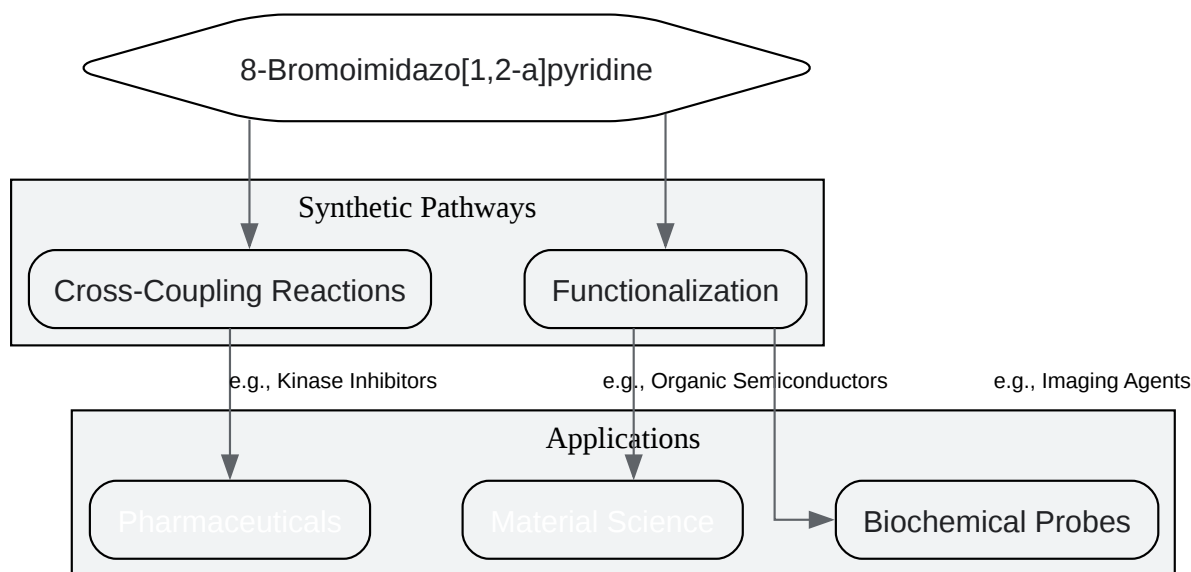
Example Protocol: Copper-Catalyzed Synthesis of Imidazo[1,2-a]pyridines

This protocol is a general representation based on copper-catalyzed methods for synthesizing the imidazo[1,2-a]pyridine core.

- **Reactant Preparation:** A mixture of a 2-aminopyridine derivative and a nitroolefin is prepared.
- **Catalyst and Solvent:** A copper(I) catalyst, such as copper(I) bromide (CuBr), is added to the reaction mixture. Dimethylformamide (DMF) is often used as the solvent.[\[6\]](#)
- **Reaction Conditions:** The reaction is typically heated to around 80°C.[\[6\]](#) Air is used as an environmentally friendly oxidant.[\[6\]](#)
- **Reaction Progression:** The reaction proceeds through several steps, likely including a Michael addition, radical cation formation, hydrogen abstraction, and subsequent intramolecular nucleophilic addition to form the fused bicyclic ring system.[\[6\]](#)
- **Work-up and Purification:** After the reaction is complete, the product is isolated and purified using standard techniques such as column chromatography to yield the desired imidazo[1,2-a]pyridine derivative.

Logical Workflow and Applications

The following diagram illustrates the central role of **8-Bromoimidazo[1,2-a]pyridine** as a building block in the development of various advanced applications.



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Caption: Role of **8-Bromoimidazo[1,2-a]pyridine** as a versatile intermediate.

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